

A Technical Guide to Tellurium-132: Abundance and Sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tellurium-132

Cat. No.: B1232548

[Get Quote](#)

To: Researchers, Scientists, and Drug Development Professionals From: Gemini Technical Services Subject: In-depth Technical Guide on **Tellurium-132**

This document provides a comprehensive overview of **Tellurium-132** (^{132}Te), focusing on its natural abundance and primary sources. It is intended for a technical audience and details the methodologies used in its study and production.

Natural Abundance of Tellurium Isotopes

Tellurium-132 (^{132}Te) is a radioactive isotope of tellurium that is not naturally occurring on Earth. Its natural abundance is effectively zero. Natural tellurium is composed of eight isotopes, five of which are stable and three (^{123}Te , ^{128}Te , ^{130}Te) are observationally stable with extremely long half-lives.[1] The isotopic composition of naturally occurring tellurium is detailed in Table 1.

Sources of Tellurium-132

As a synthetic radionuclide, ^{132}Te is primarily produced through nuclear fission.

Nuclear Fission

The most significant source of ^{132}Te is the neutron-induced fission of heavy nuclei, primarily Uranium-235 (^{235}U) and Plutonium-239 (^{239}Pu), within nuclear reactors.[2] It is one of the most abundant fission products in the initial days after a fission event.[3] Due to its relatively high fission yield and radiological impact, ^{132}Te was a major contributor to environmental radioactivity following nuclear accidents such as Chernobyl and Fukushima.[4]

The production of ^{132}Te is part of a larger isobaric decay chain. For instance, the $A=132$ decay chain proceeds as follows: Tin-132 ($t_{1/2} \approx 40\text{s}$) \rightarrow Antimony-132 ($t_{1/2} \approx 2.8\text{ min}$) \rightarrow **Tellurium-132** ($t_{1/2} \approx 3.2\text{ days}$) \rightarrow Iodine-132 ($t_{1/2} \approx 2.3\text{ h}$) \rightarrow Xenon-132 (Stable).[3]

Decay Product

Tellurium-132 is the beta decay product of Antimony-132 (^{132}Sb).[5] It subsequently decays via beta emission to Iodine-132 (^{132}I), which is a medically relevant short-lived radioisotope.[5][6]

Data Summary Tables

The quantitative data regarding the natural abundance of tellurium isotopes and the key properties of ^{132}Te are summarized below.

Table 1: Natural Abundance of Tellurium Isotopes

Isotope	Natural Abundance (atom %)
^{120}Te	0.09%
^{122}Te	2.55%
^{123}Te	0.89%
^{124}Te	4.74%
^{125}Te	7.07%
^{126}Te	18.84%
^{128}Te	31.74%
^{130}Te	34.08%

(Data sourced from multiple consistent references)

Table 2: Properties and Fission Yield of **Tellurium-132**

Property	Value
Half-life	3.204 days[7]
Decay Mode	Beta (β^-) Emission[5]
Daughter Nuclide	Iodine-132 (^{132}I)[5]
Cumulative Fission Yield	
from ^{235}U (Thermal Neutrons)	4.283%[2]

| from ^{239}Pu (Thermal Neutrons) | 5.202%[2] |

Experimental Protocols

Determination of Natural Isotopic Abundance via MC-ICP-MS

While not applicable to the non-naturally occurring ^{132}Te , the determination of stable tellurium isotope ratios is crucial for geochemical and cosmochemical studies. The standard high-precision method is Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[8][9]

- Principle: This technique allows for the precise measurement of isotope ratios by ionizing a sample in a plasma source and separating the ions based on their mass-to-charge ratio using multiple detectors simultaneously.[10]
- Sample Preparation:
 - A solid sample (e.g., mineral, rock) is accurately weighed.
 - The sample is dissolved using a mixture of strong acids (e.g., HNO_3 , HCl , HF).
- Chromatographic Separation:
 - Tellurium is chemically separated from the sample matrix using ion-exchange chromatography to prevent isobaric interferences.[11]

- Mass Spectrometric Analysis:
 - The purified tellurium solution is introduced into the MC-ICP-MS.
 - The instrument is tuned for maximum Te signal intensity by adjusting gas flows and lens voltages.[\[8\]](#)
 - Isotope ratios (e.g., $^{130}\text{Te}/^{125}\text{Te}$) are measured. Instrumental mass bias is often corrected using a Cadmium (Cd) doping or a double-spike technique (e.g., ^{125}Te - ^{128}Te).[\[10\]](#)[\[11\]](#)

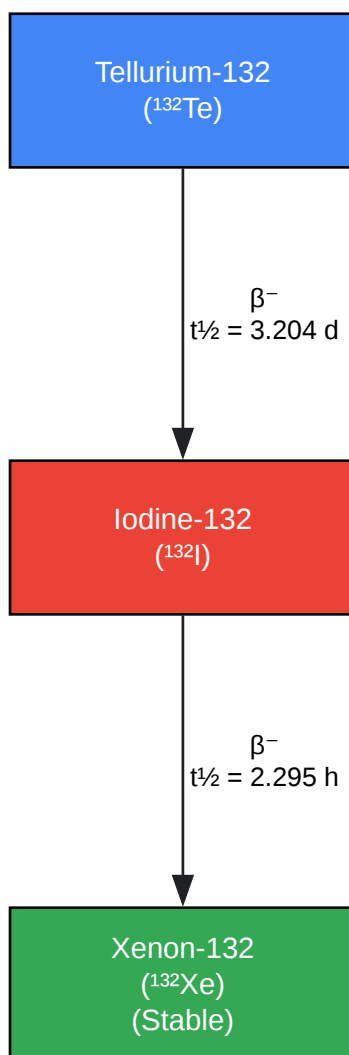
Production and Separation of ^{132}Te from Fission Products

The production and isolation of ^{132}Te are critical for its use as a source for ^{132}I generators.

- Principle: Irradiated uranium targets are processed to chemically separate tellurium from uranium, plutonium, and a complex mixture of other fission products.
- Methodology (based on Alumina Chromatography):[\[12\]](#)[\[13\]](#)
 - Target Irradiation: A Uranium target (e.g., High Enriched Uranium - HEU) is irradiated with neutrons in a nuclear reactor to induce fission.[\[14\]](#)
 - Dissolution: The irradiated target is dissolved in a suitable acid, such as hydrochloric acid (HCl).[\[14\]](#)
 - Adsorption: The resulting solution, containing ^{132}Te as a tellurite salt, is pH-adjusted (typically to a range of 8 to 10.5) and passed through a chromatography column packed with finely divided alumina. The tellurium values are selectively adsorbed onto the alumina.[\[13\]](#)
 - Washing: The column is washed with a dilute basic solution (e.g., dilute ammonium hydroxide) to remove any co-adsorbed impurities and initially present ^{132}I .[\[13\]](#)
 - Elution of Daughter Product: The parent ^{132}Te remains on the column while its daughter, ^{132}I , can be selectively eluted as needed using a dilute basic solution. This system constitutes a $^{132}\text{Te}/^{132}\text{I}$ generator.[\[13\]](#)

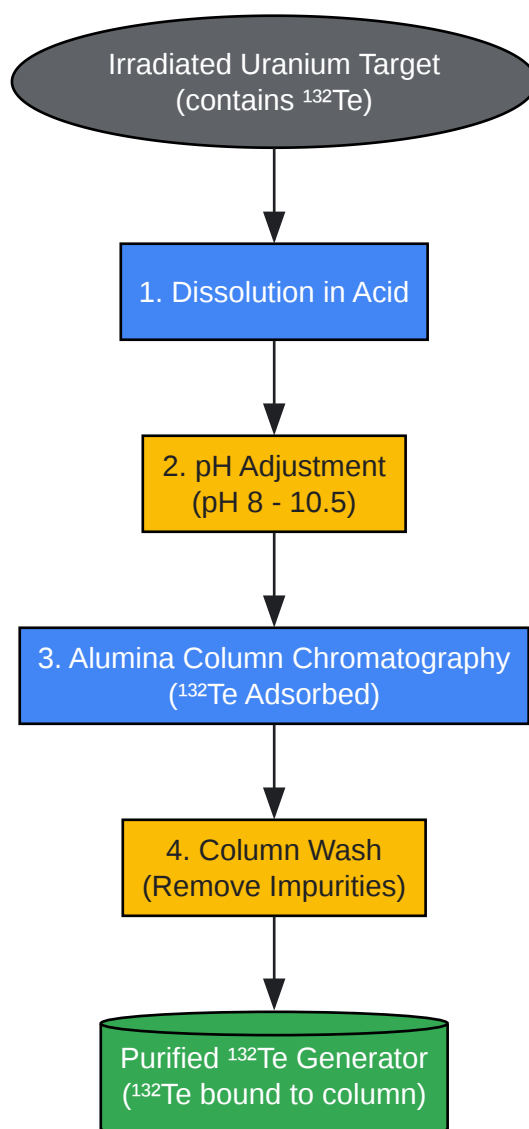
Visualizations

The following diagrams illustrate key logical and experimental pathways related to **Tellurium-132**.



[Click to download full resolution via product page](#)

Caption: Radioactive decay chain of **Tellurium-132** to stable Xenon-132.



[Click to download full resolution via product page](#)

Caption: Workflow for the separation of ¹³²Te from irradiated uranium.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isotopes of tellurium - Wikipedia [en.wikipedia.org]

- 2. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 3. Fission products (by element) - Wikipedia [en.wikipedia.org]
- 4. tandfonline.com [tandfonline.com]
- 5. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 6. lnhb.fr [lnhb.fr]
- 7. Tellurium-132 - isotopic data and properties [chemlin.org]
- 8. Precise Measurement of Tellurium Isotope Ratios in Terrestrial Standards Using a Multiple Collector Inductively Coupled Plasma Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Precise Measurement of Tellurium Isotope Ratios in Terrestrial Standards Using a Multiple Collector Inductively Coupled Plasma Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. spectroscopyonline.com [spectroscopyonline.com]
- 11. researchgate.net [researchgate.net]
- 12. Preparation of Tellurium-132 and Iodine-132 [inis.iaea.org]
- 13. US2942943A - Process for separating iodine-132 from fission products - Google Patents [patents.google.com]
- 14. osti.gov [osti.gov]
- To cite this document: BenchChem. [A Technical Guide to Tellurium-132: Abundance and Sources]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1232548#tellurium-132-natural-abundance-and-sources>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com